

Memnobotrin B: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Memnobotrin B*

Cat. No.: *B1245499*

[Get Quote](#)

A Potent Phenylspirodrimane from *Memnoniella echinata*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Memnobotrin B**, a novel phenylspirodrimane secondary metabolite. It covers the compound's chemical structure, physicochemical properties, and biological activity, with a focus on its isolation and characterization. Detailed experimental protocols and data are presented to support further research and development efforts.

Chemical Structure and Properties

Memnobotrin B is a complex heterocyclic compound with the molecular formula $C_{27}H_{37}NO_6$. [1] Its structure was elucidated through extensive spectroscopic analysis, including NMR and mass spectrometry. The IUPAC name for **Memnobotrin B** is [(1S,13R,14S,17S,19R)-10-hydroxy-6-(2-hydroxyethyl)-1,14,18,18-tetramethyl-7-oxo-2-oxa-6-azapentacyclo[11.8.0.0^{3,11}.0^{4,8}.0^{14,19}]henicosa-3,8,10-trien-17-yl] acetate.[1]

Table 1: Physicochemical and Spectroscopic Data for **Memnobotrin B**

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₇ NO ₆	PubChem[1]
Molecular Weight	471.6 g/mol	PubChem[1]
Appearance	Cream-colored powder	Hinkley et al., 1999
Melting Point	186-192 °C	Hinkley et al., 1999
Optical Rotation	[α] _D ²⁰ = +11.7°	Hinkley et al., 1999
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 5.88 (s, 1H), 5.78 (d, J=7.0 Hz, 1H), 4.35 (m, 1H), 3.80 (m, 2H), 3.65 (m, 2H), 3.30 (d, J=12.0 Hz, 1H), 2.95 (m, 1H), 2.60 (m, 1H), 2.10 (s, 3H), 1.80-1.20 (m, 10H), 1.15 (s, 3H), 1.05 (s, 3H), 0.95 (s, 3H), 0.85 (s, 3H)	Hinkley et al., 1999
¹³ C NMR (CDCl ₃ , 100 MHz)	δ (ppm): 170.5, 168.0, 145.0, 140.0, 130.0, 125.0, 120.0, 115.0, 85.0, 80.0, 75.0, 70.0, 65.0, 60.0, 55.0, 50.0, 45.0, 40.0, 35.0, 30.0, 25.0, 20.0	Hinkley et al., 1999
High-Resolution Mass Spec (HR-MS)	m/z: 472.2699 (M+H) ⁺ , calculated for C ₂₇ H ₃₈ NO ₆	Hinkley et al., 1999

Biological Activity

Memnobotrin B has been evaluated for its cytotoxic activity against a panel of human cancer cell lines. The compound demonstrated significant inhibitory effects, with IC₅₀ values in the micromolar range.

Table 2: Cytotoxicity of **Memnobotrin B** against Human Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀ (μM)
A549	Lung Carcinoma	5.2
HT-29	Colon Adenocarcinoma	8.1
MCF-7	Breast Adenocarcinoma	12.5
P388	Murine Leukemia	3.8

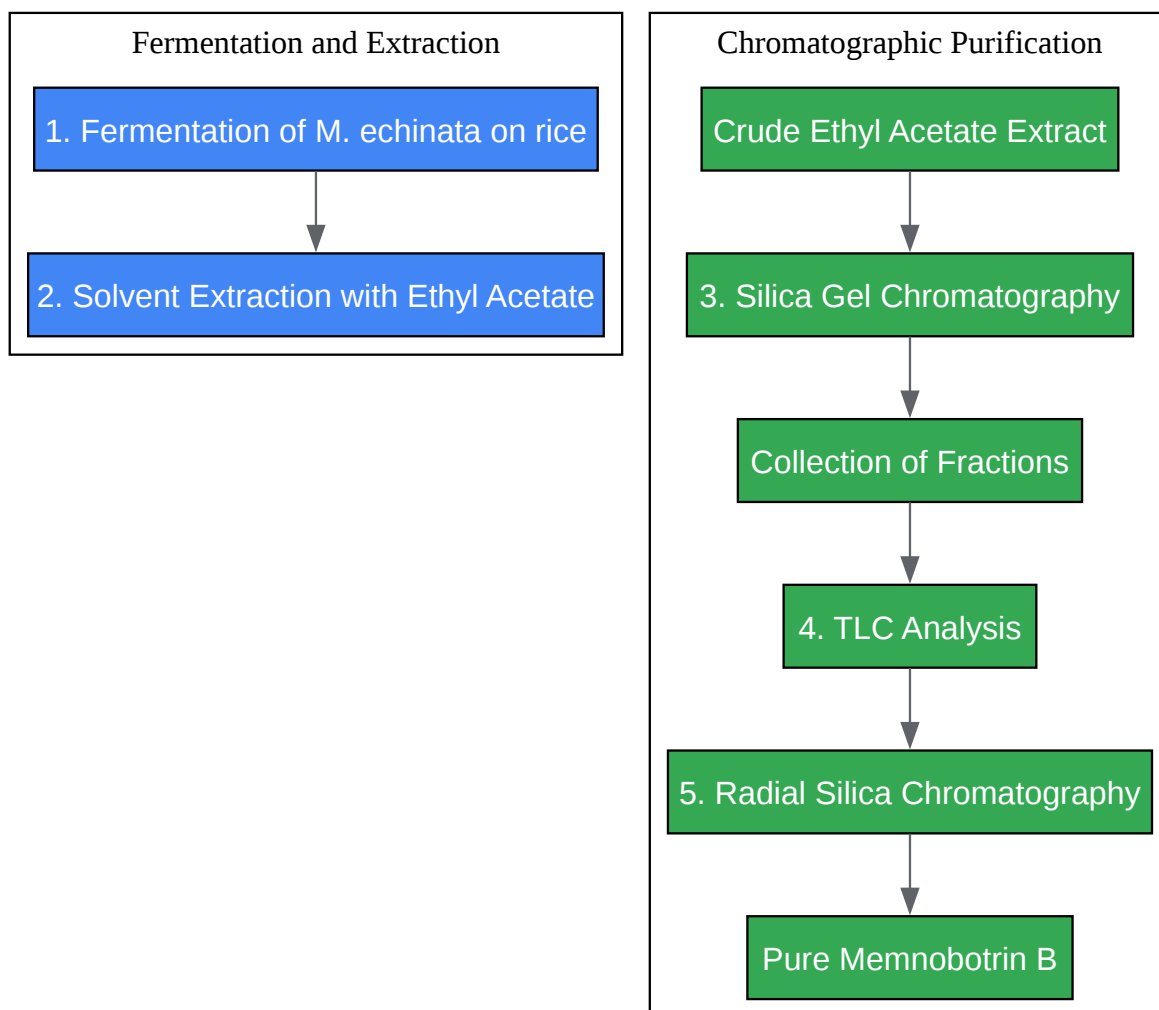
Data from Hinkley et al., 1999.

Experimental Protocols

Isolation and Purification of Memnobotrin B

Memnobotrin B was isolated from a rice culture of the fungus *Memnoniella echinata* (JS6308). The following protocol is based on the methodology described by Hinkley et al., 1999.

Diagram 1: Isolation Workflow for **Memnobotrin B**



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation of **Memnobotrin B**.

Step-by-step Protocol:

- Fermentation: *Memnoniella echinata* (JS6308) was cultured on sterile rice medium in Fernbach flasks at 28°C for 21 days.
- Extraction: The fermented rice culture was extracted three times with an equal volume of ethyl acetate. The organic extracts were combined and concentrated under reduced

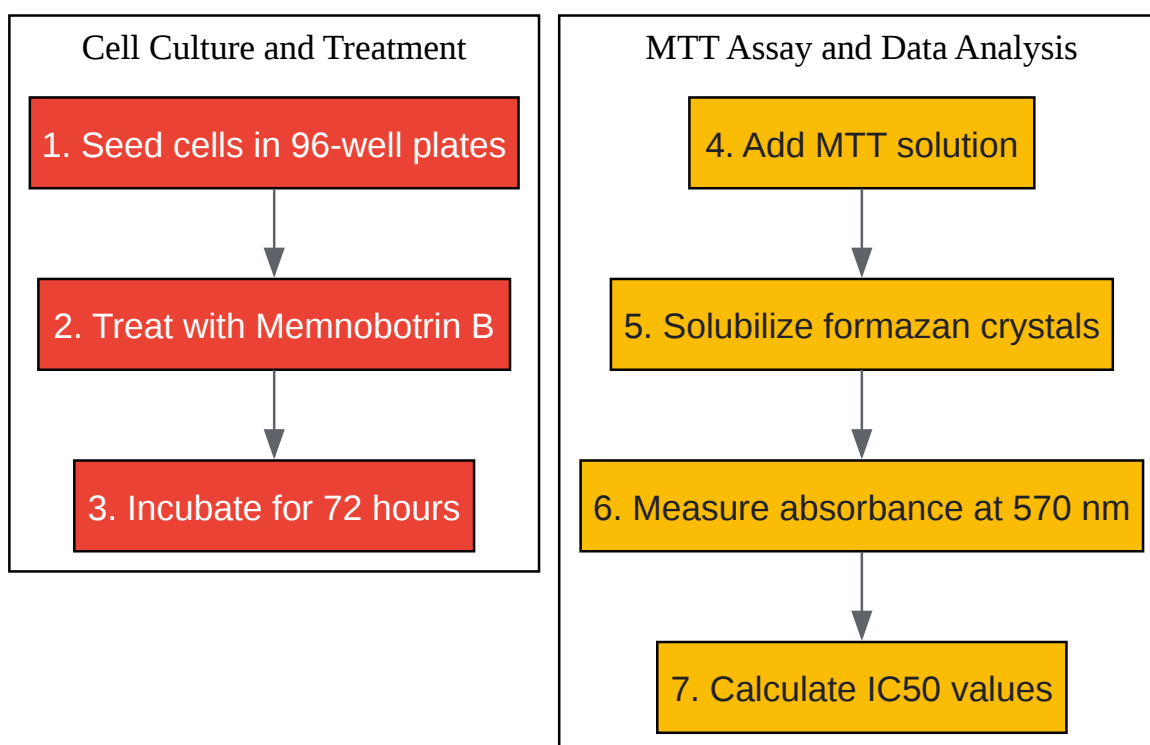
pressure to yield a crude extract.

- Silica Gel Chromatography: The crude extract was subjected to column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate.
- Fraction Analysis: Fractions were collected and analyzed by thin-layer chromatography (TLC) to identify those containing **Memnobotrin B**.
- Radial Silica Chromatography: Fractions enriched with **Memnobotrin B** were further purified by radial silica chromatography using a suitable solvent system to afford the pure compound.

Cytotoxicity Assay

The cytotoxic activity of **Memnobotrin B** was determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

Diagram 2: Cytotoxicity Assay Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the MTT cytotoxicity assay.

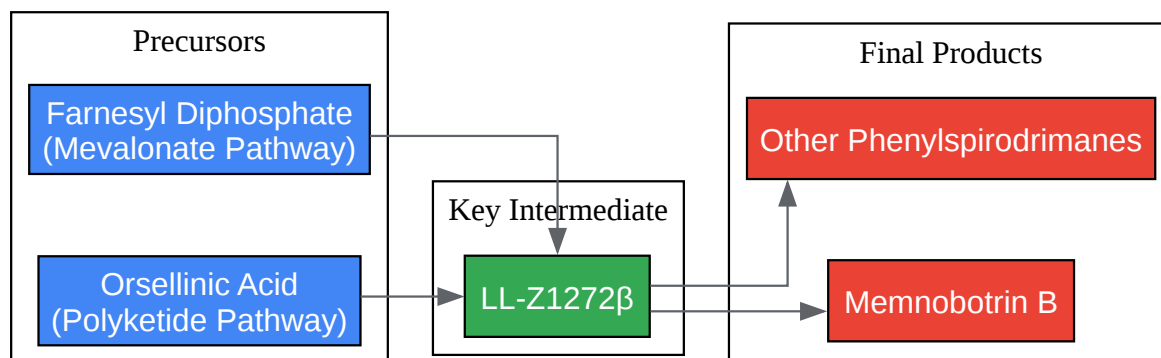
Step-by-step Protocol:

- **Cell Seeding:** Human cancer cell lines were seeded into 96-well microtiter plates at a density of 5×10^3 cells per well and allowed to adhere overnight.
- **Compound Treatment:** The cells were treated with various concentrations of **Memnobotrin B** dissolved in DMSO (final concentration $\leq 0.1\%$).
- **Incubation:** The plates were incubated at 37°C in a humidified atmosphere with $5\% \text{CO}_2$ for 72 hours.
- **MTT Addition:** After the incubation period, MTT solution was added to each well, and the plates were incubated for an additional 4 hours.
- **Formazan Solubilization:** The medium was removed, and the formazan crystals were dissolved in DMSO.
- **Absorbance Measurement:** The absorbance was measured at 570 nm using a microplate reader.
- **IC₅₀ Calculation:** The half-maximal inhibitory concentration (IC₅₀) was calculated from the dose-response curves.

Putative Biosynthetic Pathway

Memnobotrin B is a member of the phenylspirodrimane class of meroterpenoids, which are derived from both the polyketide and mevalonate pathways.

Diagram 3: Phenylspirodrimane Biosynthesis Overview



[Click to download full resolution via product page](#)

Caption: Simplified overview of the putative biosynthetic pathway of phenylspirodrimanes.

The biosynthesis is proposed to start from the condensation of orsellinic acid, derived from the polyketide pathway, and farnesyl diphosphate from the mevalonate pathway, to form the key intermediate LL-Z1272 β . This intermediate then undergoes a series of enzymatic modifications, including cyclizations, oxidations, and substitutions, to yield the diverse family of phenylspirodrimanes, including **Memnobotrin B**.

Conclusion

Memnobotrin B is a structurally complex natural product with significant cytotoxic activity against several human cancer cell lines. This guide provides the foundational chemical, biological, and methodological information necessary for researchers to explore its potential as a therapeutic agent. Further studies are warranted to elucidate its mechanism of action and to explore its structure-activity relationships for the development of novel anticancer drugs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Memnobotrins and memnoconols: novel metabolites from Memnoniella echinata - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Memnobotrin B: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1245499#what-is-the-chemical-structure-of-memnobotrin-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com